

Application Notes and Protocols for TP-5801 TFA Cell-Based Assay

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Compound of Interest

Compound Name: TP-5801 TFA

Cat. No.: B10857132

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Introduction

TP-5801 is a potent and orally active inhibitor of the non-receptor tyrosine kinase, TNK1, with an IC₅₀ of 1.40 nM.[1] TNK1 is implicated in various cellular processes, and its inhibition has shown anti-tumor activity. A key downstream signaling pathway affected by TNK1 is the JAK/STAT pathway, specifically the phosphorylation and subsequent activation of the Signal Transducer and Activator of Transcription 3 (STAT3). Activated STAT3 translocates to the nucleus and acts as a transcription factor, regulating the expression of genes involved in cell proliferation, survival, and differentiation. Therefore, a Transcription Factor Activation (TFA) cell-based assay focused on STAT3 is a highly relevant method to quantify the intracellular efficacy of TP-5801.

These application notes provide a detailed protocol for a cell-based assay to determine the inhibitory effect of TP-5801 on STAT3 transcriptional activity. Two common and effective methods are described: an ELISA-based STAT3 TFA assay and a STAT3-responsive luciferase reporter gene assay.

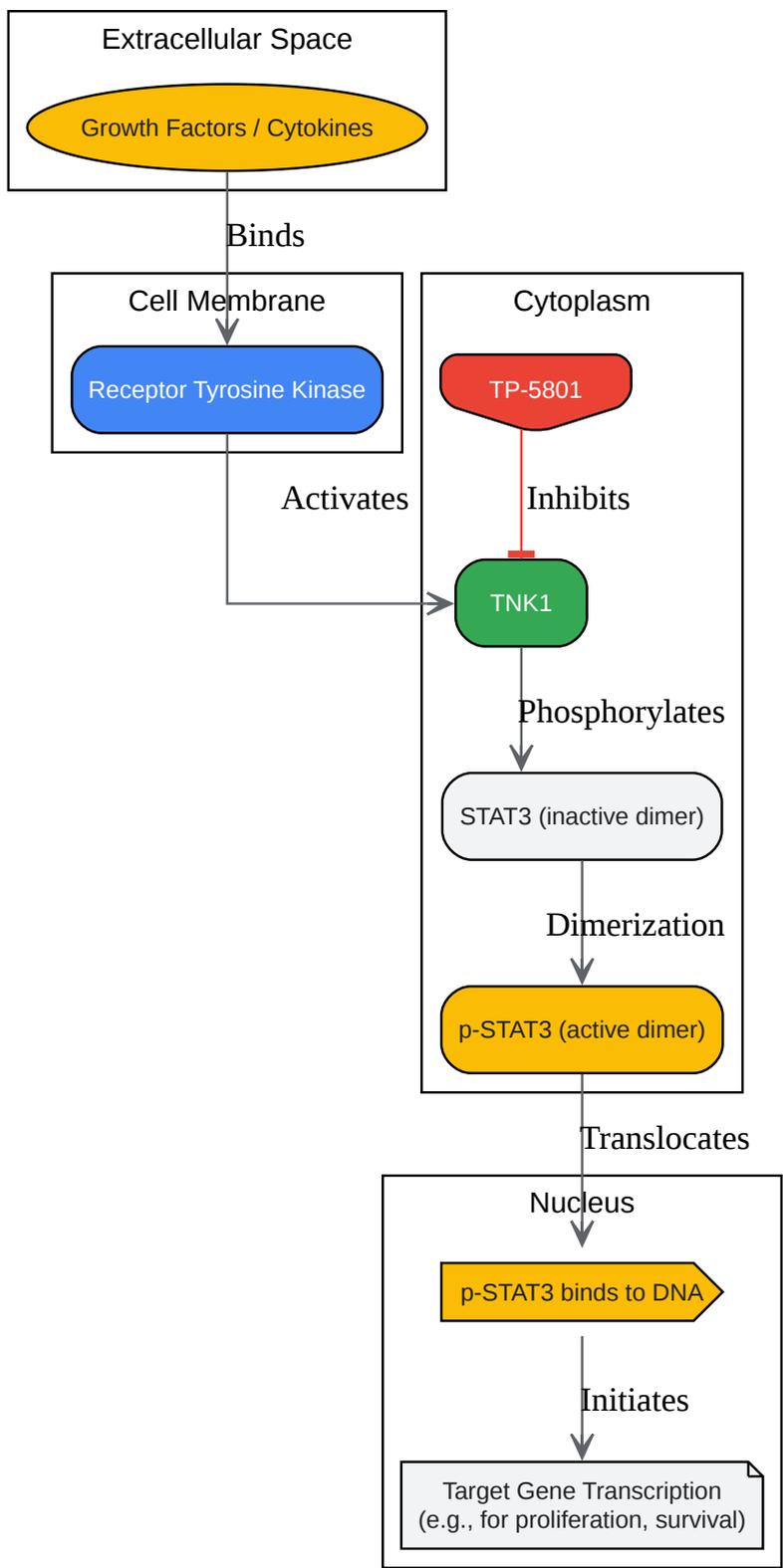
Data Presentation

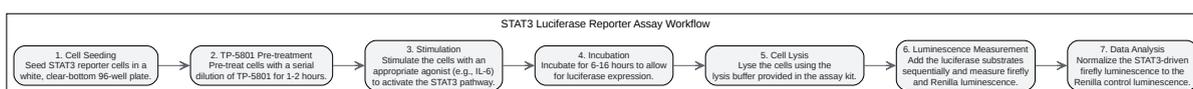
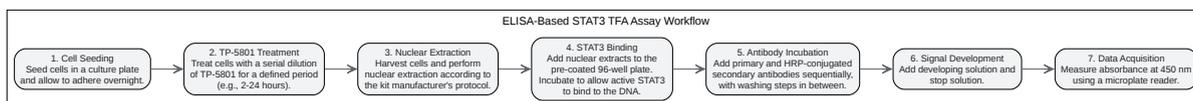
The following table summarizes the known quantitative data for TP-5801, which is essential for designing and interpreting the results of a TFA cell-based assay.

Parameter	Value	Cell Line	Notes
IC50 (TNK1 enzymatic assay)	1.40 nM	-	In vitro biochemical assay.[1]
IC50 (TNK1-driven cell growth)	76.78 nM (WT TNK1)	Ba/F3	Cell viability assay after 72 hours of treatment.[1]
IC50 (TNK1-driven cell growth)	36.95 nM (AAA mutant TNK1)	Ba/F3	Cell viability assay after 72 hours of treatment.[1]
IC50 (BCR-ABL-driven cell growth)	8.5 μ M	Ba/F3	Demonstrates selectivity for TNK1 over other kinases.[1]
IC50 (IL-3-driven cell growth)	1.2 μ M	Ba/F3	Demonstrates selectivity for TNK1-driven signaling.[1]
Effect on STAT3 Phosphorylation	Reduced phospho-STAT3	TNK1-driven xenografts	In vivo evidence of target engagement. A specific IC50 for p-STAT3 inhibition in a cell-based assay is not currently published.[1]

Signaling Pathway

The diagram below illustrates the signaling pathway from TNK1 to STAT3-mediated gene transcription, which is inhibited by TP-5801.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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